

"HIV-1 protease-IN-9" solution preparation and stability

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Compound of Interest

Compound Name: HIV-1 protease-IN-9

Cat. No.: B12377888

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Application Notes and Protocols for HIV-1 Protease-IN-9

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and handling of **HIV-1 protease-IN-9**, a potent inhibitor of HIV-1 protease. The information is compiled from publicly available research to facilitate its use in experimental settings.

Product Information

HIV-1 protease-IN-9, also identified as compound 5b in associated literature, is a high-affinity inhibitor of HIV-1 protease.

Parameter	Value	Reference
Inhibitor Constant (K_i)	0.028 nM	[1] [2]
Half-maximal Inhibitory Concentration (IC_{50})	66.8 nM	[1] [2]

Solution Preparation

For biological assays, **HIV-1 protease-IN-9** is typically dissolved in a suitable organic solvent to create a stock solution, which is then further diluted in aqueous buffers.

2.1. Recommended Solvent

Based on standard laboratory practices for similar non-polar compounds, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **HIV-1 protease-IN-9**.

2.2. Protocol for Stock Solution Preparation (10 mM)

This protocol describes the preparation of a 10 mM stock solution. Adjustments can be made based on the required final concentration and the amount of compound.

Materials:

- **HIV-1 protease-IN-9** (MW: 679.83 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer

Procedure:

- Weigh out a precise amount of **HIV-1 protease-IN-9**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 6.80 mg of the compound.
- Add the weighed **HIV-1 protease-IN-9** to a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary.

- Visually inspect the solution to ensure there are no undissolved particulates.

2.3. Preparation of Working Solutions

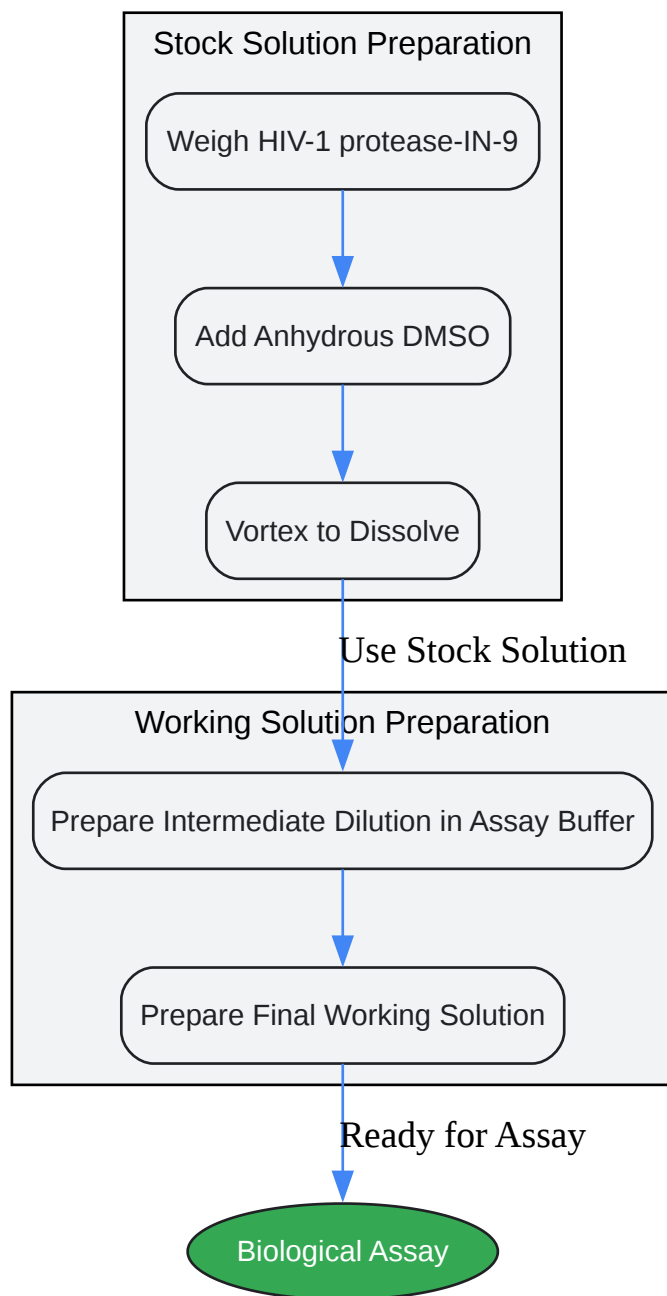
Working solutions for enzymatic assays are prepared by diluting the stock solution in the appropriate assay buffer. It is crucial to ensure that the final concentration of DMSO in the assay is low (typically $\leq 1\%$) to avoid solvent effects on enzyme activity.

Example Dilution: To prepare a 1 μM working solution from a 10 mM stock:

- Perform an initial 1:100 dilution by adding 10 μL of the 10 mM stock solution to 990 μL of assay buffer. This results in a 100 μM intermediate solution.
- Perform a final 1:100 dilution by adding 10 μL of the 100 μM intermediate solution to 990 μL of assay buffer to achieve the final 1 μM concentration.

Experimental Workflow for Solution Preparation

Workflow for HIV-1 protease-IN-9 Solution Preparation

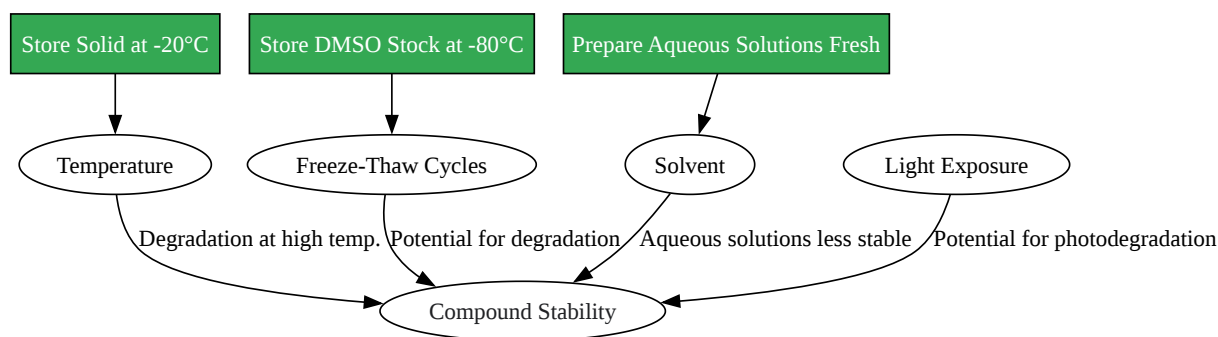
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Caption: A flowchart illustrating the steps for preparing stock and working solutions of **HIV-1 protease-IN-9**.

Stability and Storage

Proper storage is critical to maintain the integrity and activity of **HIV-1 protease-IN-9**.

Condition	Recommendation
Solid Compound	Store at -20°C for long-term storage. Shipped at room temperature, which is acceptable for short durations.
Stock Solution in DMSO	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C.
Working Solutions (Aqueous)	Prepare fresh for each experiment. Avoid storing diluted aqueous solutions.



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References

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